

2-Bromobenzyl bromide solubility in organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromobenzyl bromide

Cat. No.: B1265691

[Get Quote](#)

Physicochemical Properties of 2-Bromobenzyl Bromide

2-Bromobenzyl bromide, also known as α ,2-Dibromotoluene, is a solid at room temperature. [2][3] It appears as a colorless to light yellow or white to off-white solid or powder. [2][4] Key physical properties are summarized in the table below.

Property	Value	References
CAS Number	3433-80-5	[2]
Molecular Formula	C ₇ H ₆ Br ₂	[5]
Molecular Weight	249.93 g/mol	[6]
Melting Point	29-32 °C (84.2-89.6 °F)	[2][3][5]
Boiling Point	129 °C (264.2 °F) at 19 mmHg	[2][5]
Appearance	Colorless to light yellow solid	[2]

Solubility Profile

Quantitative solubility data for **2-Bromobenzyl bromide** in a wide range of organic solvents is not extensively available in public literature. However, data from chemical suppliers provides solubility in select solvents. The compound's structure, featuring a benzene ring, makes it

generally soluble in non-polar to moderately polar organic solvents and insoluble in highly polar solvents like water.

Quantitative and Qualitative Solubility Data

The following table summarizes the known solubility data for **2-Bromobenzyl bromide**. For solvents not listed, experimental determination is required.

Solvent	Formula	Type	Solubility	Observations	References
Dioxane	C ₄ H ₈ O ₂	Ether	1 g / 10 mL	Clear, colorless solution	[1] [3] [4] [6] [7]
Methanol	CH ₃ OH	Alcohol	1 g / 10 mL	Clear, almost colorless solution	[3] [6]
Water	H ₂ O	Aqueous	Insoluble / Sparingly soluble	-	[1] [4] [8] [9]

Factors Influencing Solubility

The solubility of a solid organic compound like **2-Bromobenzyl bromide** is governed by several key factors, including the principle of "like dissolves like," temperature, and the specific intermolecular forces between the solute and the solvent.

Caption: Key factors governing the solubility of **2-Bromobenzyl bromide**.

Experimental Protocol for Solubility Determination

The following protocol details the widely accepted Isothermal Shake-Flask Method for determining the thermodynamic solubility of a solid compound in an organic solvent.[\[10\]](#)[\[11\]](#) This method is considered a gold standard for its accuracy.[\[11\]](#)

Safety Precaution: **2-Bromobenzyl bromide** is corrosive and causes severe skin burns and eye damage.[\[2\]](#)[\[12\]](#) All handling must be performed in a well-ventilated fume hood with

appropriate personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles.^[12]

Materials and Apparatus

- **2-Bromobenzyl bromide** (high purity)
- Solvent of interest (analytical grade)
- Analytical balance
- Glass vials or flasks with screw caps or stoppers
- Thermostatically controlled shaker or agitator
- Syringe filters (e.g., 0.22 μm PTFE)
- Autosampler vials
- High-Performance Liquid Chromatography (HPLC) system or other suitable analytical instrument

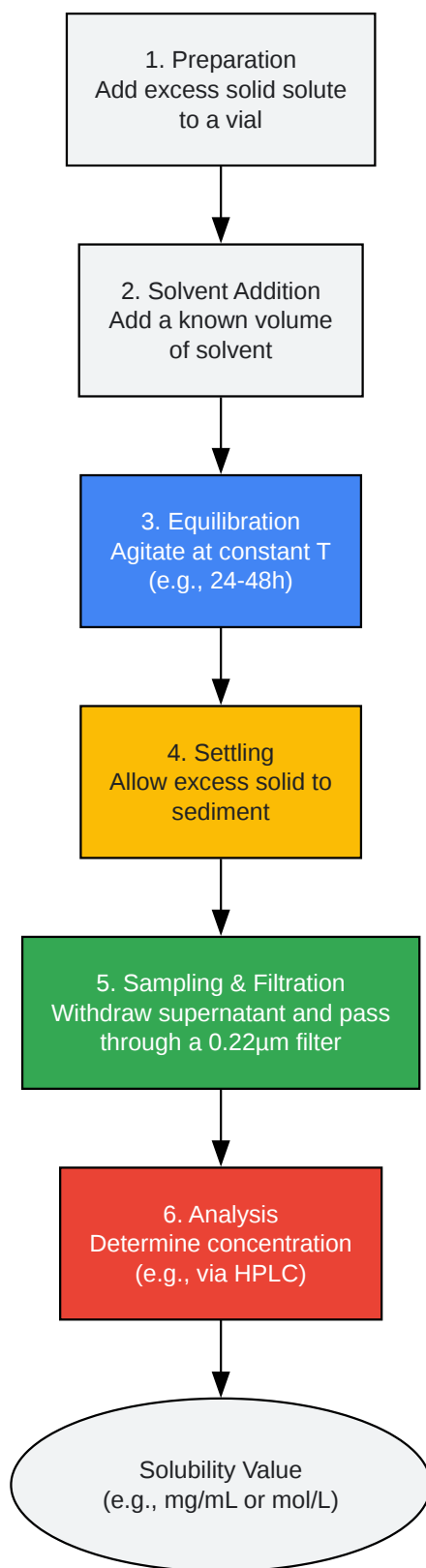
Procedure

- **Preparation:** Add an excess amount of solid **2-Bromobenzyl bromide** to a glass vial. The excess solid is crucial to ensure that a saturated solution is formed and that equilibrium is maintained.^{[10][11]}
- **Solvent Addition:** Add a known volume of the organic solvent to the vial.
- **Equilibration:** Securely cap the vial and place it in a shaker set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient period to ensure equilibrium is reached. The time required can vary but is often between 24 and 48 hours. It is recommended to take measurements at different time points (e.g., 24h, 48h, 72h) to confirm that the concentration is no longer changing, indicating equilibrium has been achieved.^[10]
- **Phase Separation:** Once equilibrium is reached, allow the vials to stand undisturbed at the same constant temperature to let the excess solid settle.

- Sampling: Carefully withdraw a sample from the clear supernatant using a syringe. Immediately pass the solution through a syringe filter into an autosampler vial. This step is critical to remove all undissolved solid particles.[\[10\]](#)[\[11\]](#)
- Dilution: If necessary, accurately dilute the filtered sample with the solvent to a concentration that falls within the calibration range of the analytical method.
- Analysis: Analyze the concentration of **2-Bromobenzyl bromide** in the diluted sample using a validated analytical method, such as HPLC.

Experimental Workflow Diagram

The following diagram illustrates the workflow for the Isothermal Shake-Flask solubility determination method.



[Click to download full resolution via product page](#)

Caption: Workflow for the Isothermal Shake-Flask solubility measurement.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. quora.com [quora.com]
- 2. filab.fr [filab.fr]
- 3. Water Solubility | Scymaris [scymaris.com]
- 4. oecd.org [oecd.org]
- 5. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 105: Water ... - OECD - Google Books [books.google.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. oecd.org [oecd.org]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 9. WO2005116635A1 - Method for determining solubility of a chemical compound - Google Patents [patents.google.com]
- 10. dissolutiontech.com [dissolutiontech.com]
- 11. lup.lub.lu.se [lup.lub.lu.se]
- 12. www1.udel.edu [www1.udel.edu]
- To cite this document: BenchChem. [2-Bromobenzyl bromide solubility in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265691#2-bromobenzyl-bromide-solubility-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com